

## Application Notes and Protocols for Microbial Production of α-Santalene

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Compound of Interest		
Compound Name:	(+)-alpha-Santalene	
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This document provides detailed application notes and protocols for the fermentative production of  $\alpha$ -santalene, a valuable sesquiterpene and a key precursor to sandalwood oil. The following sections cover the metabolic pathways, microbial hosts, fermentation strategies, and analytical methods pertinent to the biotechnological synthesis of this compound.

### Introduction

 $\alpha$ -Santalene is a sesquiterpene of significant commercial interest due to its characteristic woody fragrance and potential pharmaceutical applications. Traditional extraction from the overexploited sandalwood tree is unsustainable. Microbial fermentation presents a promising alternative for the scalable and sustainable production of  $\alpha$ -santalene. This is achieved by engineering the metabolism of microorganisms, such as yeast and bacteria, to efficiently convert simple carbon sources into this complex molecule.

## Metabolic Pathway for α-Santalene Production

The microbial synthesis of  $\alpha$ -santalene relies on the heterologous expression of an  $\alpha$ -santalene synthase (SAS) which converts the central metabolic intermediate, farnesyl pyrophosphate (FPP), into  $\alpha$ -santalene. FPP is a product of the mevalonate (MVA) pathway in eukaryotes like yeast, or the methylerythritol phosphate (MEP) pathway in bacteria like E. coli. Metabolic engineering efforts are typically focused on enhancing the flux through these pathways to increase the supply of FPP for  $\alpha$ -santalene production.



# Diagram of the Engineered Mevalonate Pathway for $\alpha$ -Santalene Production

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